

An In-depth Technical Guide to the Photophysical Characterization of Disperse Yellow 54

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Compound of Interest

| | |
|----------------|--------------------|
| Compound Name: | Disperse yellow 54 |
| CAS No.: | 12223-85-7 |
| Cat. No.: | B076046 |

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Yellow 54 (C.I. 47020), a quinophthalone dye, is primarily recognized for its application in the textile industry for dyeing synthetic fibers such as polyester.[1][2][3] Beyond its traditional use, its fluorescent properties present potential for applications in research and development, including its use as a fluorescent probe. This technical guide provides a comprehensive overview of the available photophysical data for **Disperse Yellow 54**, details the experimental protocols for its characterization, and explores its potential, though currently undocumented, role in biological signaling and drug development. Due to the limited availability of specific photophysical data for **Disperse Yellow 54** in scientific literature, this guide also draws upon data from structurally similar quinophthalone dyes to provide estimated properties and a framework for its comprehensive characterization.

Core Photophysical Properties

The photophysical properties of a dye are crucial for determining its suitability for various applications, from simple coloring to complex biological imaging. These properties are dictated by the molecule's ability to absorb and emit light.

Chemical and Physical Properties

- Chemical Name: 2-(3-hydroxyquinolin-2-yl)indene-1,3-dione[4]
- Synonyms: Disperse Yellow E-3G, Solvent Yellow 114[5]
- CAS Number: 12223-85-7[2]
- Molecular Formula: C₁₈H₁₁NO₃[2]
- Molecular Weight: 289.28 g/mol [2]
- Appearance: Yellow to brown powder[2]

Spectral Properties

A comprehensive search of scientific literature did not yield specific quantitative photophysical data for **Disperse Yellow 54**. However, based on the properties of other quinophthalone dyes, such as the yellow colorant Y138, we can infer the expected spectral characteristics.[6]

Table 1: Photophysical Data of **Disperse Yellow 54** (Estimated) and Related Quinophthalone Dyes



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: The data for Y138 and TCHCQ are provided for comparative purposes to guide the characterization of **Disperse Yellow 54**. The actual values for **Disperse Yellow 54** will need to be experimentally determined.

Experimental Protocols

To accurately determine the photophysical properties of **Disperse Yellow 54**, a series of standardized spectroscopic experiments should be performed.

UV-Visible Absorption Spectroscopy

This technique is used to determine the absorption spectrum and the wavelength of maximum absorption (λ_{abs}), which corresponds to the energy required to excite the molecule from its ground state to an excited state.

Methodology:

- **Sample Preparation:** Prepare a stock solution of **Disperse Yellow 54** in a suitable spectroscopic grade solvent (e.g., ethanol, DMSO, or chloroform). From this stock solution, create a series of dilutions to obtain solutions with absorbances in the range of 0.1 to 1.0 at the expected λ_{abs} .
- **Instrumentation:** Use a dual-beam UV-Visible spectrophotometer.
- **Measurement:**
 - Use a matched pair of quartz cuvettes (typically 1 cm path length).
 - Fill one cuvette with the pure solvent to serve as a blank.
 - Fill the second cuvette with the sample solution.
 - Record the absorption spectrum over a relevant wavelength range (e.g., 300-600 nm).
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{abs}). The molar extinction coefficient (ϵ) can be calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, c is the molar concentration, and l is the path length of the cuvette.

Fluorescence Spectroscopy

Fluorescence spectroscopy is used to measure the emission spectrum, fluorescence quantum yield (Φ_F), and fluorescence lifetime (τ_F).

Methodology for Emission Spectrum and Quantum Yield:

- **Sample Preparation:** Prepare a dilute solution of **Disperse Yellow 54** with an absorbance of approximately 0.1 at the excitation wavelength to minimize inner-filter effects.
- **Instrumentation:** Use a spectrofluorometer equipped with an excitation and an emission monochromator.
- **Measurement:**
 - Excite the sample at its λ_{abs} .
 - Record the emission spectrum over a wavelength range longer than the excitation wavelength.
 - To determine the fluorescence quantum yield, a comparative method using a well-characterized standard with a known quantum yield (e.g., quinine sulfate in 0.1 M H₂SO₄) is recommended.^[7] The absorbance of the standard and the sample at the excitation wavelength should be matched.
- **Data Analysis:** The emission spectrum will reveal the wavelength of maximum emission (λ_{em}). The quantum yield is calculated by comparing the integrated fluorescence intensity of the sample to that of the standard, correcting for differences in the refractive index of the solvents.

Methodology for Fluorescence Lifetime:

- **Instrumentation:** A time-correlated single photon counting (TCSPC) system is the standard for measuring fluorescence lifetimes in the nanosecond range.
- **Measurement:** The sample is excited by a pulsed light source (e.g., a laser diode or LED), and the time delay between the excitation pulse and the arrival of the first emitted photon at the detector is measured repeatedly.

- **Data Analysis:** The collected data is used to construct a histogram of photon arrival times, which represents the fluorescence decay curve. This decay is then fitted to an exponential function to determine the fluorescence lifetime (τ_F).

Potential in Signaling Pathways and Drug Development

Currently, there is no direct evidence in the scientific literature linking **Disperse Yellow 54** to specific biological signaling pathways or its use in drug development. However, fluorescent molecules are invaluable tools in these fields.^[8] The potential applications of **Disperse Yellow 54**, once its photophysical properties are fully characterized, could include:

- **Fluorescent Probe Development:** After suitable modification to incorporate targeting moieties, **Disperse Yellow 54** could potentially be used as a fluorescent probe to visualize specific cellular components or processes.^{[9][10]}
- **High-Throughput Screening:** The fluorescence properties could be exploited in assays to screen for drug candidates that interact with a specific target, leading to a change in the fluorescence signal.

It is important to note that the toxicity and cell permeability of **Disperse Yellow 54** would need to be thoroughly investigated before it could be considered for any biological applications.

Visualization of Experimental and Logical Workflows

Experimental Workflow for Photophysical Characterization



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Caption: Workflow for the comprehensive photophysical characterization of **Disperse Yellow 54**.

Logical Relationship for Assessing Biological Probe Potential



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Caption: Decision pathway for evaluating **Disperse Yellow 54** as a potential biological probe.

Conclusion

Disperse Yellow 54 is a commercially available dye with potential fluorescent properties that remain largely uncharacterized in the public domain. This technical guide outlines the necessary experimental procedures to determine its core photophysical parameters. While its direct application in drug development and signaling pathway studies is not yet established, a thorough characterization is the first step toward exploring its potential as a fluorescent tool in biomedical research. The provided workflows offer a clear roadmap for researchers to systematically investigate this and other similar compounds.

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